Technical Whitepaper: 1-(6-Chlorohexyl)imidazole HCl

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Compound of Interest	
Compound Name:	*1-(6-Chloro-hexyl)-1H-imidazole hydrochloride*
CAS No.:	*869094-62-2*
Cat. No.:	*B13798301*

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A Privileged Scaffold in Medicinal Chemistry and Materials Science

Executive Summary & Molecular Architecture

1-(6-Chlorohexyl)imidazole hydrochloride (CAS: Derivative of 1467-16-9) represents a "privileged intermediate" in organic synthesis. It is not merely a reagent but a bifunctional linker that bridges the gap between heterocyclic chemistry and alkylation technology.

Structurally, the molecule possesses two distinct reactive termini ("warheads") separated by a lipophilic hexyl spacer:

- The Imidazolium Core: In its hydrochloride form, the imidazole ring is protonated at the N3 position, rendering it stable and water-soluble. Upon neutralization, the N3 atom becomes a potent nucleophile (

  for conjugate acid) or a ligand for metal coordination.

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- The Alkyl Chloride Tail: The terminal chloro- group serves as a moderate electrophile. It is sufficiently stable to survive imidazole functionalization but reactive enough for nucleophilic substitution (

) with amines, thiols, or secondary imidazoles under forcing conditions.

This duality makes the compound indispensable in the synthesis of Ionic Liquids (ILs), Antifungal Azoles, and PROTAC (Proteolysis Targeting Chimera) linkers.

Synthetic Routes & Process Chemistry

The synthesis of 1-(6-chlorohexyl)imidazole requires strict chemoselective control to prevent the formation of the symmetric byproduct, 1,6-bis(imidazol-1-yl)hexane.

2.1. Critical Process Parameters (CPP)

- Stoichiometry: A high molar excess of 1,6-dichlorohexane (typically 3.0–4.0 equivalents) is mandatory to statistically favor mono-alkylation over di-alkylation.
- Base Selection: Sodium hydride (NaH) provides irreversible deprotonation, driving the reaction to completion. However, for scalable safety, Potassium Carbonate (

) in Acetonitrile (MeCN) is preferred despite slower kinetics.
- Salt Formation: The free base is an oil. Conversion to the HCl salt is critical for long-term storage, preventing autopolymerization (quaternization of one molecule by another).

2.2. Optimized Protocol (Self-Validating)

Reagents:

- Imidazole (1.0 eq)
- 1,6-Dichlorohexane (4.0 eq)
- Potassium Carbonate (2.0 eq)[1]
- Solvent: Acetonitrile (Reagent Grade)
- HCl source: 4M HCl in Dioxane

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Step-by-Step Methodology:

- Activation: Charge a reactor with Imidazole and

  in Acetonitrile. Heat to reflux (80–82°C) for 1 hour. Checkpoint: Ensure vigorous stirring to break up the carbonate cake.

- Addition: Add 1,6-Dichlorohexane in a single portion. The large excess acts as a co-solvent.

- Reaction: Reflux for 12–16 hours. In-Process Control (IPC): TLC (10% MeOH/DCM). Stain with Iodine. The product (

) should appear; starting imidazole (

) should disappear.

- Workup (Critical Purification):
  - Filter hot to remove inorganic salts (

).
  - Concentrate the filtrate to remove Acetonitrile.
  - Distillation: High-vacuum distillation is required to remove the excess 1,6-dichlorohexane (

    @ 10 mmHg). The residue is the crude free base.

- Salting Out: Dissolve the oily residue in minimal dry Ethanol. Add 4M HCl/Dioxane dropwise at 0°C until pH < 2. Dilute with Diethyl Ether to precipitate the white hygroscopic solid.

2.3. Reaction Pathway Diagram

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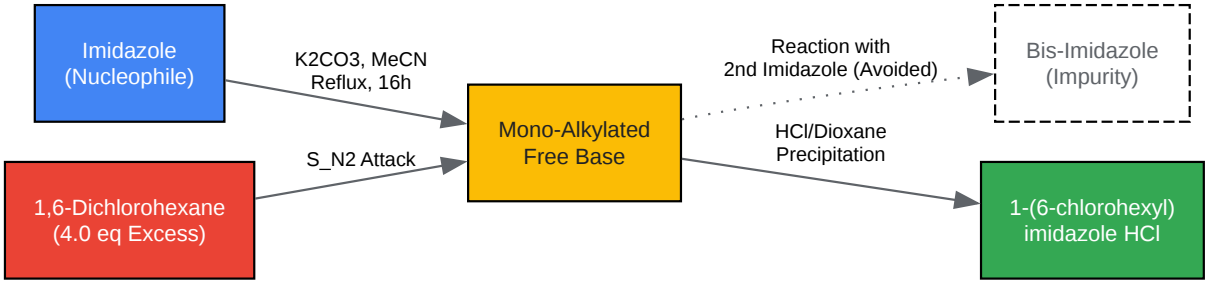

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Caption: Chemoselective synthesis pathway highlighting the suppression of the bis-imidazole impurity via stoichiometric control.

Structural Characterization (Spectroscopy)

The HCl salt exhibits distinct spectral features compared to the free base, primarily due to the desymmetrization of the imidazole ring upon protonation.

3.1. NMR Spectroscopy Data (in

or

)

Position	Moiety	Shift (ppm)	Multiplicity	Integration	Diagnostic Note
C2-H	Imidazole	8.90 – 9.20	Singlet (s)	1H	Significantly downfield due to cationic charge (N+).
C4/C5-H	Imidazole	7.60 – 7.80	Multiplet (m)	2H	Aromatic protons.
N-CH2	Alkyl	4.15 – 4.25	Triplet (t)	2H	Diagnostic for N-alkylation.
Cl-CH2	Alkyl	3.50 – 3.65	Triplet (t)	2H	Diagnostic for terminal chloride.
Internal	Alkyl Chain	1.70 – 1.90	Multiplet (m)	4H	to N and to Cl.
Core	Alkyl Chain	1.30 – 1.50	Multiplet (m)	4H	Central methylene protons.

3.2. Mass Spectrometry (ESI-MS)

- Positive Mode (+): Major peak at m/z 187.1

  . The chlorine isotope pattern (

) typically visible in the fragmentation or if the Cl is retained in a specific adduct, but usually, the imidazole cation dominates.

Reactivity Profile & Applications

The utility of 1-(6-chlorohexyl)imidazole HCl lies in its ability to be "unlocked" (neutralized) and then reacted at either end.

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4.1. Application 1: Ionic Liquid Synthesis

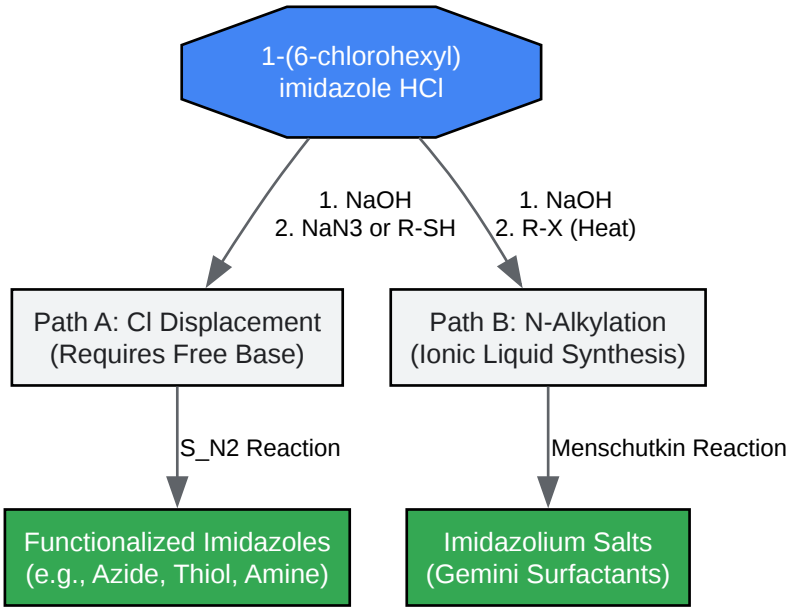
This molecule is the direct precursor to asymmetric ionic liquids. Reacting the chloro-tail with a second nucleophile (e.g., Methylimidazole) creates a Dicationic Ionic Liquid or a "Gemini" surfactant.

- Mechanism:[2][3][4][5] Quaternization of the N3 nitrogen (after neutralization) or displacement of the Cl by a tertiary amine.

4.2. Application 2: Medicinal Chemistry (Antifungals)

In the synthesis of Azole antifungals (e.g., analogues of Clotrimazole or Miconazole), the imidazole ring binds to the heme iron of fungal CYP450 enzymes. The 6-carbon chain acts as a lipophilic anchor that interacts with the enzyme's hydrophobic access channel.

4.3. Functionalization Workflow



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Caption: Divergent synthesis capabilities: Path A modifies the tail; Path B modifies the head.

Safety & Handling (SDS Summary)

- Hazards: The compound is an Alkylating Agent. It causes severe skin burns and eye damage (Category 1B). It is harmful if swallowed.[6][7]

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- Storage: Hygroscopic. Store under inert atmosphere (Argon/Nitrogen) at 2–8°C. The HCl salt is significantly more stable than the free base, which darkens upon oxidation.
- Disposal: Quench with aqueous ammonium hydroxide before disposal to destroy the alkylating potential.

References

- Synthesis of Imidazole Derivatives
  - Source: Organic Chemistry Portal. "Synthesis of Imidazoles."
  - URL:[Link]
- Ionic Liquid Precursors
  - Source: ResearchGate / Polymer Chemistry. "Synthesis of ionic liquid and its application in rubber modification.
  - URL:[Link]
- Medicinal Chemistry Applications
  - Source: National Institutes of Health (PMC). "Imidazole: Synthesis, Functionalization and Physicochemical Properties of a Privileged Structure in Medicinal Chemistry."
  - URL:[Link]
- General Safety Data (Imidazole HCl): Source: Fisher Scientific SDS.

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Sources

- 1. pdf.benchchem.com [pdf.benchchem.com]

- 2. zenodo.org [zenodo.org]
- 3. wjpsonline.com [wjpsonline.com]
- 4. carlroth.com [carlroth.com]
- 5. journals.tubitak.gov.tr [journals.tubitak.gov.tr]
- 6. fishersci.com [fishersci.com]
- 7. resources.rndsystems.com [resources.rndsystems.com]
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